

Introduction: The Structural Significance of 4-(Allyloxy)-3-bromobenzoic acid

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Compound of Interest

Compound Name: 4-(Allyloxy)-3-bromobenzoic acid

CAS No.: 886643-00-1

Cat. No.: B496098

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4-(Allyloxy)-3-bromobenzoic acid is a substituted aromatic carboxylic acid. Its structure incorporates several key functional groups: a carboxylic acid, a bromine atom, and an allyloxy ether substituent. This combination makes it a versatile building block in organic synthesis, particularly for pharmaceuticals and materials science. Given its complex substitution pattern, ^1H NMR spectroscopy serves as an indispensable tool for confirming its identity, purity, and structure. This guide will deconstruct its ^1H NMR spectrum, providing a framework for understanding how each proton environment generates a unique and predictable signal.

Molecular Structure and Proton Environments

To interpret the spectrum, we must first identify all non-equivalent protons in the molecule. The structure of **4-(Allyloxy)-3-bromobenzoic acid** contains three distinct regions for analysis: the trisubstituted benzene ring, the allyloxy side chain, and the carboxylic acid group.

Caption: Labeled proton environments in **4-(Allyloxy)-3-bromobenzoic acid**.

The molecule has seven distinct proton signals:

- Aromatic Protons: H_a , H_e , and H_p on the benzene ring.

- Allyloxy Protons: The two methylene protons (H_x), the vinylic methine proton (H_y), and the two terminal vinylic protons (H_z , $H_{z'}$).
- Carboxylic Acid Proton: The acidic proton of the $-COOH$ group (H-acid).

Predicted 1H NMR Spectral Data

The chemical environment of each proton, dictated by shielding and deshielding effects from adjacent functional groups, determines its chemical shift (δ). The number of neighboring protons determines the signal's splitting pattern (multiplicity) due to spin-spin coupling. The predicted data are summarized below, assuming analysis in a solvent like DMSO- d_6 , which is ideal for preserving the carboxylic acid proton signal.

Proton Label	Integration	Predicted δ (ppm)	Multiplicity	Coupling Constant(s) (J, Hz)
H-acid	1H	> 12.0	Broad Singlet (br s)	N/A
H _a	1H	~8.10	Doublet (d)	J _{meta} = ~2.0 Hz
H _e	1H	~7.85	Doublet of Doublets (dd)	J _{ortho} = ~8.5 Hz, J _{meta} = ~2.0 Hz
H _p	1H	~7.15	Doublet (d)	J _{ortho} = ~8.5 Hz
H _y	1H	~6.05	Multiplet (m)	J _{trans} = ~17.3 Hz, J _{cis} = ~10.5 Hz, J _{vicinal} = ~5.0 Hz
H _z ' (trans)	1H	~5.45	Doublet of Triplets (dt) or Multiplet (m)	J _{trans} = ~17.3 Hz, J _{geminal} ≈ J _{allylic} = ~1.5 Hz
H _z (cis)	1H	~5.30	Doublet of Triplets (dt) or Multiplet (m)	J _{cis} = ~10.5 Hz, J _{geminal} ≈ J _{allylic} = ~1.5 Hz
H _x	2H	~4.70	Doublet of Triplets (dt) or Multiplet (m)	J _{vicinal} = ~5.0 Hz, J _{allylic} = ~1.5 Hz

In-Depth Spectral Analysis and Rationale

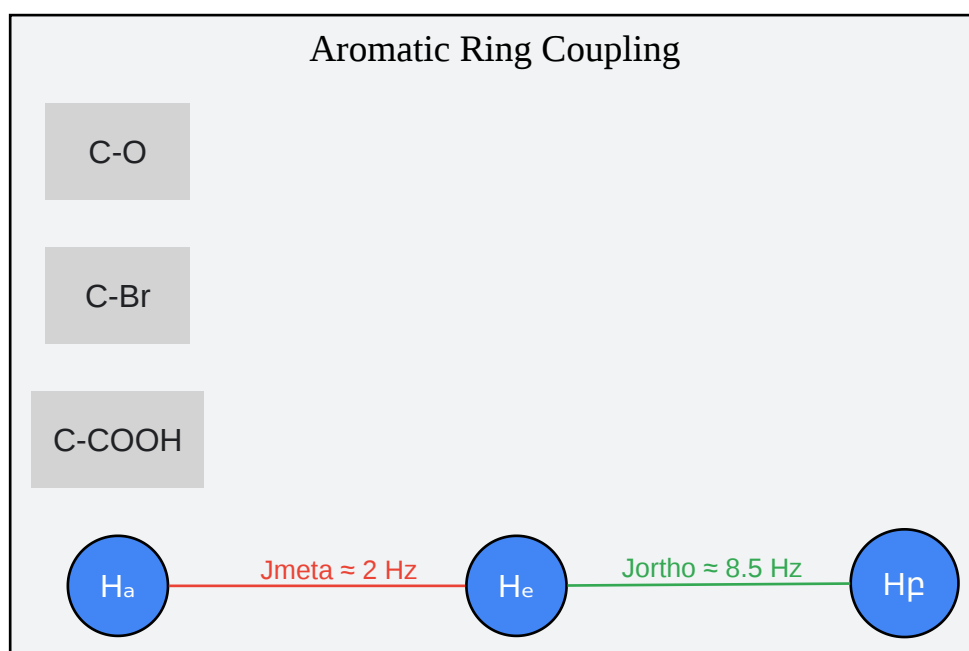
The Aromatic Region (δ 7.0 - 8.5 ppm)

The three aromatic protons (H_a, H_e, H_p) form an ABC spin system, where each proton has a unique chemical shift and couples to the other two.

- H_a: This proton is ortho to the strongly electron-withdrawing carboxylic acid group and meta to the bromine atom. This combined deshielding effect shifts its signal the furthest downfield.

It is coupled only to H_e via a meta-coupling (⁴J), resulting in a narrow doublet with a coupling constant around 2-3 Hz.[1]

- H_e: This proton is positioned meta to the carboxylic acid and ortho to both the bromine and the allyloxy group. It experiences ortho-coupling (³J) with H_p (a large splitting of ~8.5 Hz) and meta-coupling (⁴J) with H_a (a small splitting of ~2.0 Hz), giving rise to a characteristic doublet of doublets.
- H_p: This proton is ortho to the electron-donating allyloxy group, which shields it, shifting its signal the most upfield in the aromatic region. It is coupled only to H_e via an ortho-coupling (³J), appearing as a wide doublet (~8.5 Hz).



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Caption: Spin-spin coupling network for the aromatic protons.

The Allyloxy Group Region (δ 4.5 - 6.5 ppm)

The allyl group protons present a complex but highly informative set of signals due to multiple coupling interactions.

- **Methylene Protons (H_x):** Located at ~ 4.70 ppm, these two protons are adjacent to the oxygen atom, which deshields them significantly. They are coupled to the vinylic proton H_y ($^3J \approx 5.0$ Hz) and also exhibit a weak four-bond allylic coupling ($^4J \approx 1.5$ Hz) to the terminal vinyl protons (H_z/H_z'). This results in a multiplet that often appears as a doublet of triplets.
- **Vinylic Methine Proton (H_y):** This proton, found around 6.05 ppm, is the central hub of coupling in the allyl group. It couples to the two H_x protons (~ 5.0 Hz), the cis H_z proton (~ 10.5 Hz), and the trans H_z' proton (~ 17.3 Hz). This extensive coupling results in a complex multiplet.
- **Terminal Vinylic Protons (H_z and H_z'):** These two protons are diastereotopic and thus have different chemical shifts.^[2]
 - The proton trans to H_y (H_z') appears around 5.45 ppm and shows a large trans-coupling ($^3J \approx 17.3$ Hz).
 - The proton cis to H_y (H_z) appears around 5.30 ppm and shows a smaller cis-coupling ($^3J \approx 10.5$ Hz).
 - Both H_z and H_z' also exhibit a small geminal coupling to each other ($^2J \approx 1.5$ Hz) and a weak allylic coupling to the H_x protons ($^4J \approx 1.5$ Hz). This leads to each signal appearing as a narrow multiplet, often a doublet of triplets.

The Carboxylic Acid Proton ($\delta > 12.0$ ppm)

The carboxylic acid proton is the most deshielded proton in the molecule due to the strong electron-withdrawing nature of the carbonyl group and its involvement in hydrogen bonding. Its signal appears as a broad singlet far downfield, typically above 12 ppm.^[3] The broadness is a result of chemical exchange with trace amounts of water in the solvent.

Experimental Protocol for Data Acquisition

To obtain a high-quality 1H NMR spectrum, a standardized and validated protocol is essential. The following methodology ensures reproducibility and accuracy.

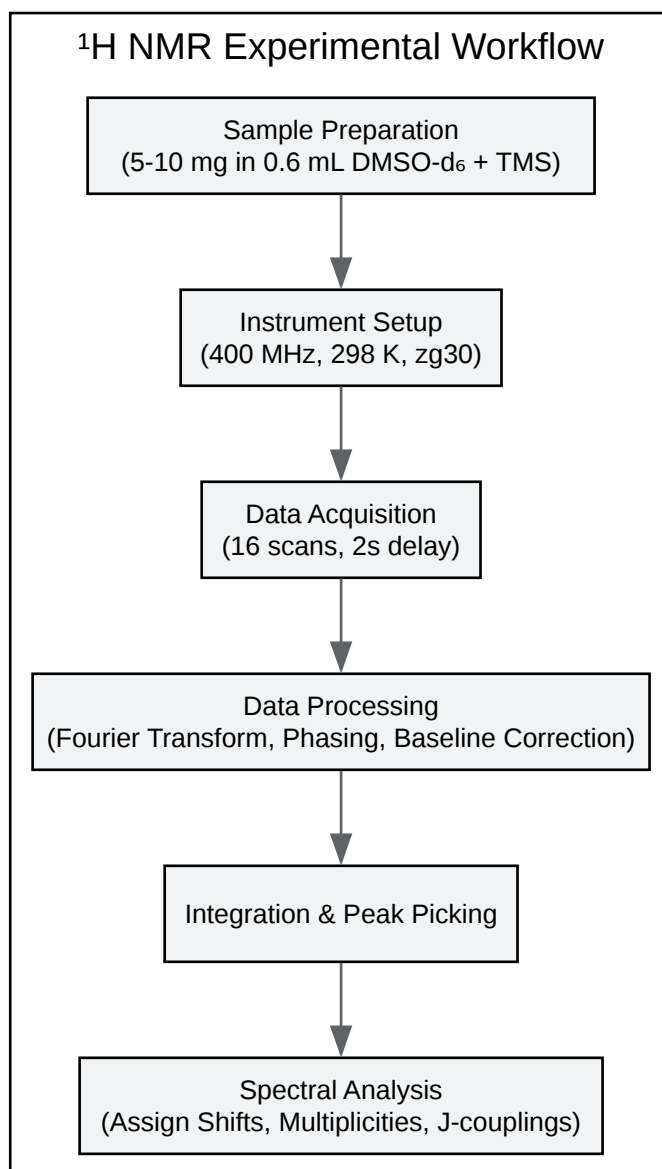
Sample Preparation

- Weighing: Accurately weigh 5–10 mg of high-purity **4-(Allyloxy)-3-bromobenzoic acid** directly into a clean, dry NMR tube.
- Solvent Addition: Add approximately 0.6–0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 or $CDCl_3$) using a calibrated pipette. DMSO- d_6 is recommended for clear observation of the carboxylic acid proton.
- Standard Addition: Add a small amount of an internal standard, typically tetramethylsilane (TMS), which is defined as 0.00 ppm.^[3]
- Dissolution: Cap the NMR tube and gently vortex or invert the tube until the sample is completely dissolved. A clear, homogeneous solution is required.

Instrument Configuration & Data Acquisition

The following parameters are typical for a 400 or 500 MHz NMR spectrometer:

- Spectrometer Frequency: 400 MHz or higher for better signal dispersion.
- Pulse Program: A standard single-pulse experiment (e.g., 'zg30' on Bruker systems).
- Pulse Angle: 30 degrees, to allow for a shorter relaxation delay.
- Acquisition Time: 3–4 seconds.
- Relaxation Delay (d1): 2 seconds.
- Number of Scans: 16 to 64, depending on sample concentration.
- Temperature: 298 K (25 °C).



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Caption: Standardized workflow for ^1H NMR spectrum acquisition and analysis.

Data Processing

- **Fourier Transform:** The acquired Free Induction Decay (FID) is converted into the frequency-domain spectrum.
- **Phasing:** The spectrum is manually or automatically phased to ensure all peaks are in the pure absorption mode (positive and symmetrical).

- **Baseline Correction:** A flat baseline is established across the spectrum.
- **Referencing:** The spectrum is calibrated by setting the TMS peak to 0.00 ppm.
- **Integration:** The area under each signal is integrated to determine the relative ratio of protons.

Conclusion

The ^1H NMR spectrum of **4-(Allyloxy)-3-bromobenzoic acid** is rich with structural information. A systematic analysis, starting from the distinct chemical shift regions and moving to the fine structure of coupling patterns, allows for the complete and unambiguous assignment of every proton in the molecule. The downfield aromatic signals confirm the trisubstituted pattern, while the complex multiplets in the mid-field region are characteristic of the allyloxy group's intricate spin system. Finally, the broad singlet at a very high chemical shift confirms the presence of the carboxylic acid. This guide provides the foundational knowledge and practical protocols for researchers to confidently use ^1H NMR for the structural validation of this and similarly complex molecules.

References

- Oregon State University. ^1H NMR Chemical Shift. [Online] Available at: [\[Link\]](#)
- ACD/Labs. ^1H – ^1H Coupling in Proton NMR. [Online] Available at: [\[Link\]](#)
- Chemistry LibreTexts. 14.12: Coupling Constants Identify Coupled Protons. [Online] Available at: [\[Link\]](#)
- Jaskula, M. et al. ^1H and ^{13}C NMR spectra of 3-S-Alkyl-N-Phenyl 1,4-phenylenediamines and their cyclization products. [Online] CORE. Available at: [\[Link\]](#)
- Reich, H. J. Assigning the ^1H -NMR Signals of Aromatic Ring ^1H -atoms. [Online] University of Wisconsin. Available at: [\[Link\]](#)
- YouTube. Restricted rotation (allyl groups) and their effect on ^1H -NMR multiplets. [Online] Available at: [\[Link\]](#)
- NMRDB.org. Predict ^1H proton NMR spectra. [Online] Available at: [\[Link\]](#)

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- [1. acdlabs.com](https://www.acdlabs.com) [[acdlabs.com](https://www.acdlabs.com)]
- [2. youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
- [3. ¹H NMR Chemical Shift](https://sites.science.oregonstate.edu) [sites.science.oregonstate.edu]
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